

Discovery and chemical properties of Dapansutrile

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Compound of Interest

Compound Name: Dapansutrile

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An In-depth Technical Guide to **Dapansutrile** (OLT1177)

Discovery and Development

Dapansutrile, also known as OLT1177, is a novel, orally bioavailable small molecule developed by Olatec Therapeutics.[1][2] It was identified as a selective inhibitor of the NLRP3 (NACHT, LRR and PYD domains-containing protein 3) inflammasome.[3] **Dapansutrile** is a β -sulfonyl nitrile compound designed to target the underlying mechanisms of inflammation mediated by interleukin-1 β (IL-1 β) and interleukin-18 (IL-18).[1][3] Its development addresses the need for safe and effective therapies for a range of inflammatory diseases, including gout, arthritis, heart failure, and neurodegenerative conditions.[1][4][5] The drug has progressed through several clinical trials, demonstrating a favorable safety profile and therapeutic potential.[6][7][8]

Chemical Properties and Synthesis

Dapansutrile (IUPAC Name: 3-(Methanesulfonyl)propanenitrile) is a synthetic organic compound.[1] Its synthesis involves the alkylation of sodium methanesulfinate with 3-bromopropionitrile, which yields crude methylsulfonylpropionitrile that is subsequently purified.[1]

Table 1: Chemical and Physical Properties of **Dapansutrile**

Property	Value	Source(s)
Synonyms	OLT1177, 3-(methylsulfonyl)propanenitrile	[1]
Molecular Formula	C ₄ H ₇ NO ₂ S	[1][9]
Molecular Weight	133.17 g/mol	[1][9][10]
CAS Number	54863-37-5	[1]
XLogP	-0.32 to -0.7	[2][9][11]
Hydrogen Bond Donors	0	[2][11][12]
Hydrogen Bond Acceptors	3	[2][11][12]
Rotatable Bonds	2	[2][11][12]
Topological Polar Surface Area	66.31 Å ²	[2][11][12]
Appearance	White to off-white powder	[13]

Mechanism of Action: NLRP3 Inflammasome Inhibition

The primary mechanism of action of **Dapansutrile** is the selective inhibition of the NLRP3 inflammasome signaling pathway.[9][14] The NLRP3 inflammasome is a multi-protein complex in the cytoplasm of immune cells that plays a critical role in the innate immune response by activating inflammatory caspases.[1]

The NLRP3 Inflammasome Pathway

Activation of the NLRP3 inflammasome is typically a two-step process:

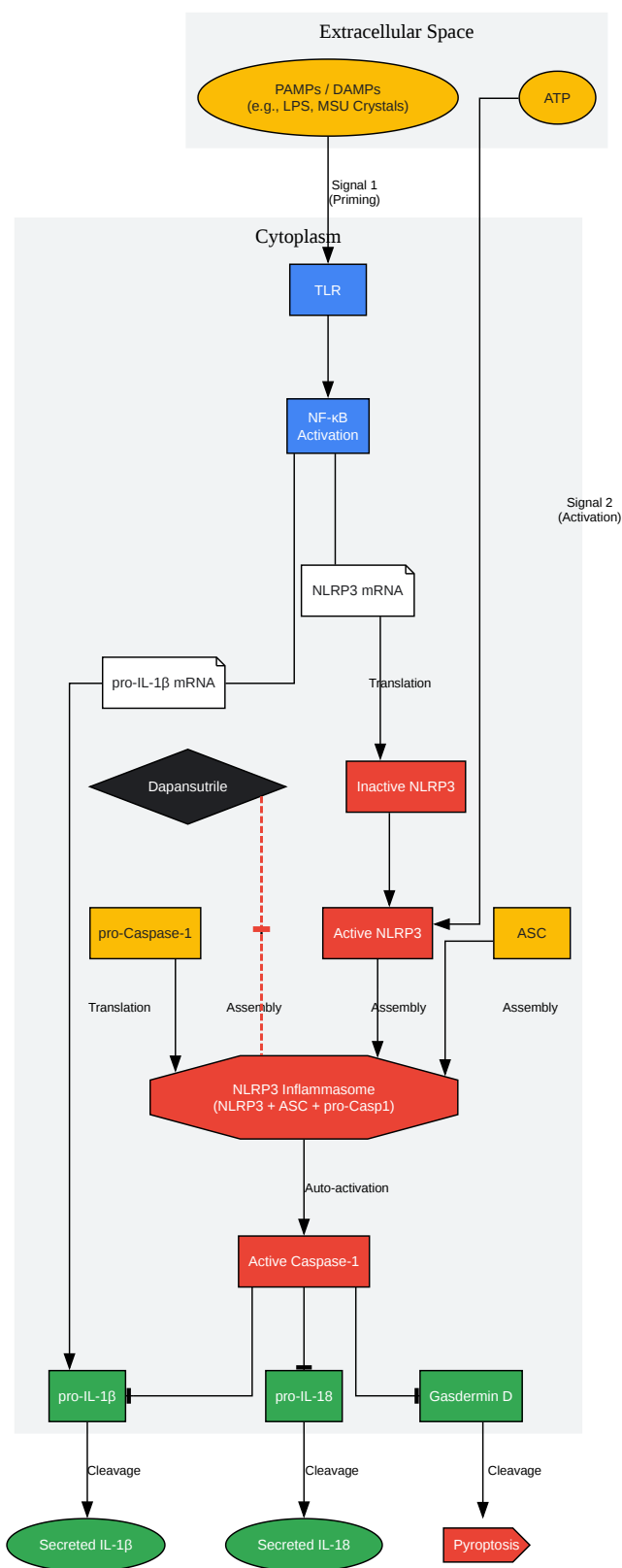
- **Priming (Signal 1):** This step is initiated by pathogen-associated molecular patterns (PAMPs) or damage-associated molecular patterns (DAMPs) binding to pattern recognition receptors like Toll-like receptors (TLRs). This leads to the activation of the NF-κB transcription factor, resulting in the upregulation of NLRP3 and pro-IL-1β mRNA and protein levels.

- Activation (Signal 2): A diverse range of stimuli, including ATP, crystalline substances (e.g., monosodium urate crystals), and mitochondrial dysfunction, triggers the assembly of the inflammasome complex.[6] This complex consists of the NLRP3 sensor protein, the apoptosis-associated speck-like protein (ASC) adapter, and pro-caspase-1.[1]

Upon assembly, pro-caspase-1 undergoes auto-cleavage to form the active enzyme caspase-1. Active caspase-1 then cleaves the inactive precursors pro-IL-1 β and pro-IL-18 into their mature, biologically active forms, which are subsequently secreted.[1][3] Caspase-1 activation also cleaves Gasdermin D, leading to a form of inflammatory cell death known as pyroptosis.[1][4]

Inhibition by Dapansutrile

Dapansutrile directly targets and inhibits the NLRP3 protein, preventing the assembly and activation of the inflammasome complex.[1][4] It is believed to inhibit the ATPase activity of NLRP3, which is essential for its oligomerization.[1][2] By blocking the interaction between NLRP3, ASC, and pro-caspase-1, **Dapansutrile** prevents caspase-1 activation.[1][2] Consequently, it inhibits the maturation and secretion of IL-1 β and IL-18 and prevents pyroptosis, without affecting the initial priming step or the mRNA levels of the pathway components.[1]



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Caption: NLRP3 inflammasome signaling pathway and the inhibitory action of **Dapansutrole**.

Pharmacological and Quantitative Data

In Vitro Activity

Dapansutrile has demonstrated potent and selective inhibition of the NLRP3 inflammasome across various cell-based assays.

Table 2: Summary of In Vitro Efficacy of **Dapansutrile**

Cell Type	Stimulus	Assay	Key Finding	Concentration	Source(s)
Human Monocyte-Derived Macrophages (HMDMs)	LPS + ATP	IL-1 β Secretion	60% inhibition	1 μ M	[1] [3] [4]
Human Monocyte-Derived Macrophages (HMDMs)	LPS + ATP	IL-18 Secretion	70% inhibition	1 μ M	[1] [3] [4]
Human Monocyte-Derived Macrophages (HMDMs)	LPS + ATP	Pyroptosis	Selective inhibition	10 μ M	[1]
Murine Macrophages (J774A.1)	LPS + ATP	IL-1 β Secretion	50% inhibition	Nanomolar range	[3]
Human Neutrophils	-	IL-1 β Processing	Reduction observed	Not specified	[3]

Preclinical In Vivo Data

Animal models of inflammatory diseases have been used to establish the preclinical efficacy of **Dapansutride**.

Table 3: Summary of Preclinical In Vivo Efficacy of **Dapansutride**

Animal Model	Disease Model	Administration	Key Findings	Source(s)
Mouse	Gouty Arthritis (MSU crystal-induced)	Intraperitoneal or diet	Reduced joint inflammation and interleukin levels.	[1][7]
Mouse	Multiple Sclerosis (EAE model)	Diet (3.75 g/kg)	Protected against demyelination; decreased spinal cord IL-1 β and IL-18.	[1][13]
Mouse	Systemic Inflammation (LPS-induced)	Not specified	Reduced severity of inflammation.	[3]
Mouse	Myocardial Infarction (Ischemia-Reperfusion)	Intraperitoneal (6-600 mg/kg)	Dose-dependent reduction in infarct size; preserved cardiac function.	[13]
Mouse	Parkinson's Disease (MPTP-induced)	Intraperitoneal (200 mg/kg)	Protected against motor deficits and dopaminergic cell loss.	[7]

Clinical Pharmacokinetics and Safety

Phase 1 trials in healthy volunteers and subsequent patient trials have characterized the pharmacokinetic profile and safety of oral **Dapansutride**.

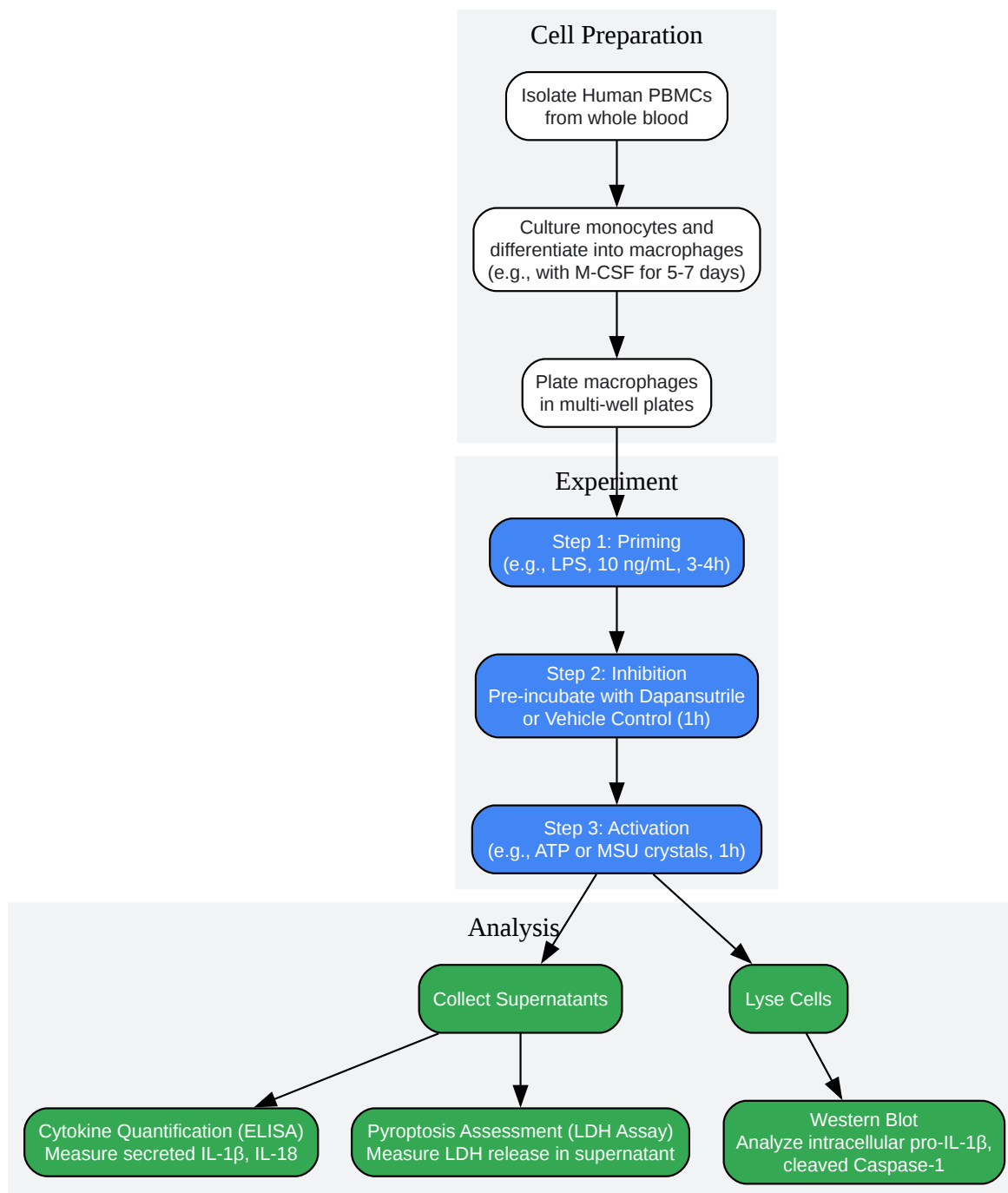
Table 4: Human Pharmacokinetic Parameters of Single Oral Doses of **Dapansutrile**

Dose	N	C _{max} (ng/mL)	AUC _{0-t} (h*ng/mL)	Source(s)
100 mg	5	2,700	76,457	[1]
300 mg	5	9,800	324,651	[1]
1000 mg	5	32,000	918,964	[1]

- Half-life: Approximately 24 hours, leading to drug accumulation with daily dosing.[7][10]
- Safety: Generally well-tolerated. In a Phase 1 study, oral doses up to 1,000 mg daily for 8 days were deemed safe.[3][7] Phase 2 trials in patients with gout flares and heart failure using doses up to 2000 mg/day also showed a satisfactory safety profile.[6][7] Reported adverse events were generally mild and considered unrelated to the drug.[1][6]

Key Experimental Protocols

Evaluating the efficacy of an NLRP3 inflammasome inhibitor like **Dapansutrile** typically involves a standardized in vitro assay using primary immune cells or cell lines.



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